Toxicological Profile and LD50 of Alpha-Pinene Oxide: A Technical Guide

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Compound of Interest

Compound Name:	*alpha-Pinene-oxide*
CAS No.:	*72936-74-4*
Cat. No.:	*B1582844*

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Part 1: Executive Summary

Alpha-pinene oxide (2,3-epoxypinene) is a critical reactive intermediate formed during the oxidative metabolism of alpha-pinene, a ubiquitous monoterpene.[1] Unlike its parent compound, which is generally regarded as having low acute toxicity, alpha-pinene oxide possesses an epoxide moiety that confers significantly altered toxicological properties, particularly regarding genotoxicity and skin sensitization.

This guide provides a definitive toxicological profile, synthesizing acute lethality data (LD50), metabolic fate, and mechanistic hazards. It is designed for researchers handling this compound as a synthesis intermediate or investigating the bioactivation pathways of terpene-based therapeutics.

Key Toxicological Differentiators:

- Acute Oral Toxicity: Moderate (LD50: 2,328 mg/kg in Rat).
- Genotoxicity:Positive in Ames assays (mutagenic), unlike the parent alpha-pinene.

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- Mechanism: Direct-acting alkylating agent capable of forming DNA and protein adducts unless detoxified by epoxide hydrolases.

Part 2: Chemical Identity & Physicochemical Properties[2][3]

Understanding the physicochemical nature of alpha-pinene oxide is a prerequisite for accurate experimental design, particularly regarding its volatility and stability in aqueous media.

Property	Data	Relevance to Toxicology
Chemical Name	2,3-Epoxypinene	Target of nucleophilic attack
CAS Number	1686-14-2	Unique identifier for regulatory search
Molecular Formula	$C_{10}H_{16}O$	MW: 152.23 g/mol
Physical State	Colorless to pale yellow liquid	Volatile; inhalation hazard
Solubility	Low in water; High in ethanol/oils	Lipophilic; crosses BBB and cell membranes easily
Reactivity	Strained epoxide ring	Susceptible to rapid hydrolysis (acid-catalyzed or enzymatic)

Part 3: Toxicokinetics & Metabolism (ADME)

The toxicity of alpha-pinene oxide is transient but potent, governed by a "race" between nucleophilic attack on cellular macromolecules (toxicity) and enzymatic hydrolysis (detoxification).

Metabolic Pathway

Alpha-pinene oxide is generated via Cytochrome P450 (CYP) oxidation of alpha-pinene.[2] In biological systems, it is rapidly acted upon by Microsomal Epoxide Hydrolase (mEH), which opens the epoxide ring to form diols (e.g., pinanediol/sobrerol). This hydrolysis is the primary detoxification route.

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Critical Insight: Species differences in mEH activity significantly affect toxicity. Rat microsomes typically clear alpha-pinene oxide faster than human microsomes, implying that rodent models may underestimate the persistence of the epoxide in human tissues.

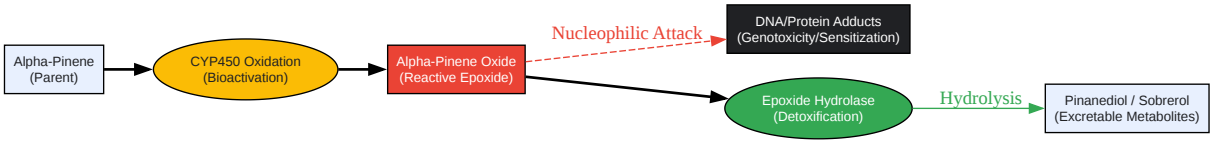

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Figure 1: Metabolic fate of Alpha-Pinene Oxide.[2][3][4][5] The red pathway represents the toxicological hazard (adduct formation), while the green pathway represents enzymatic detoxification.

Part 4: Acute Toxicity Profile[2]

Acute Oral Toxicity (LD50)

Unlike alpha-pinene (LD50 ~3,700 mg/kg), the oxide shows higher acute toxicity due to its alkylating potential.

Species	Route	LD50 Value	Classification (GHS)	Source
Rat	Oral	2,328 mg/kg	Category 5 (Warning)	TCI Chemicals SDS
Mouse	Oral	> 1,000 mg/kg (Est.)	-	Read-across

Clinical Signs: At high doses, animals exhibit CNS depression, ataxia, and respiratory distress. The mechanism involves both direct neuronal membrane disruption (solvent effect) and potential covalent binding to neuronal proteins.

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Inhalation Toxicity[1][2][4][7]

- Classification:Category 3 (Toxic if inhaled).
- Risk: Due to its volatility and reactivity, inhalation vapors can cause severe respiratory tract irritation and chemical pneumonitis.
- Guidance: All handling must occur within a certified fume hood.

Skin Sensitization & Irritation

Alpha-pinene oxide is a strong sensitizer.

- Mechanism: It acts as a hapten.[6] The epoxide ring reacts with skin proteins (e.g., nucleophilic residues like cysteine or lysine) to form immunogenic complexes.
- Data: While specific EC3 values are often cited for the parent, the oxide is the active haptenic species. Positive responses in Local Lymph Node Assays (LLNA) for aged alpha-pinene are attributed to the formation of this oxide.

Part 5: Genotoxicity & Carcinogenicity

This is the most critical deviation from the parent compound's profile.

- Alpha-Pinene: Negative in Ames tests.[3]
- Alpha-Pinene Oxide:Positive (Mutagenic).[3][5]
  - Test System:Salmonella typhimurium (Ames Test).
  - Threshold: Mutagenicity observed at concentrations

    25

    g/plate .[5]
  - Implication: The epoxide can intercalate or bind to DNA bases (guanine N7 position). However, rapid hydrolysis in vivo often mitigates this risk in whole-animal models, preventing it from being a potent carcinogen in practice.

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Part 6: Experimental Protocols

To ensure reproducibility and regulatory compliance, the following standardized protocols should be used for toxicity assessment.

Protocol A: Acute Oral Toxicity (OECD 423 - Acute Toxic Class Method)

Use this protocol to verify LD50 with minimal animal usage.

Prerequisites: Fasted rats (female preferred), n=3 per step.

- Preparation: Dissolve Alpha-pinene oxide in corn oil (vehicle). Ensure stability (hydrolysis is slow in oil).
- Starting Dose: Select 300 mg/kg (based on estimated LD50 of ~2300 mg/kg).
- Administration: Gavage using a flexible feeding needle. Volume < 10 mL/kg.
- Observation (0-4 hours): Monitor continuously for seizures, salivation, or lethargy.
- Observation (14 days): Daily weight checks.
- Decision Logic:
  - If 0-1 deaths: Proceed to next higher dose (2000 mg/kg).
  - If 2-3 deaths: Lower dose.
  - Note: Since known LD50 is ~2328 mg/kg, the 2000 mg/kg step is the critical limit test.

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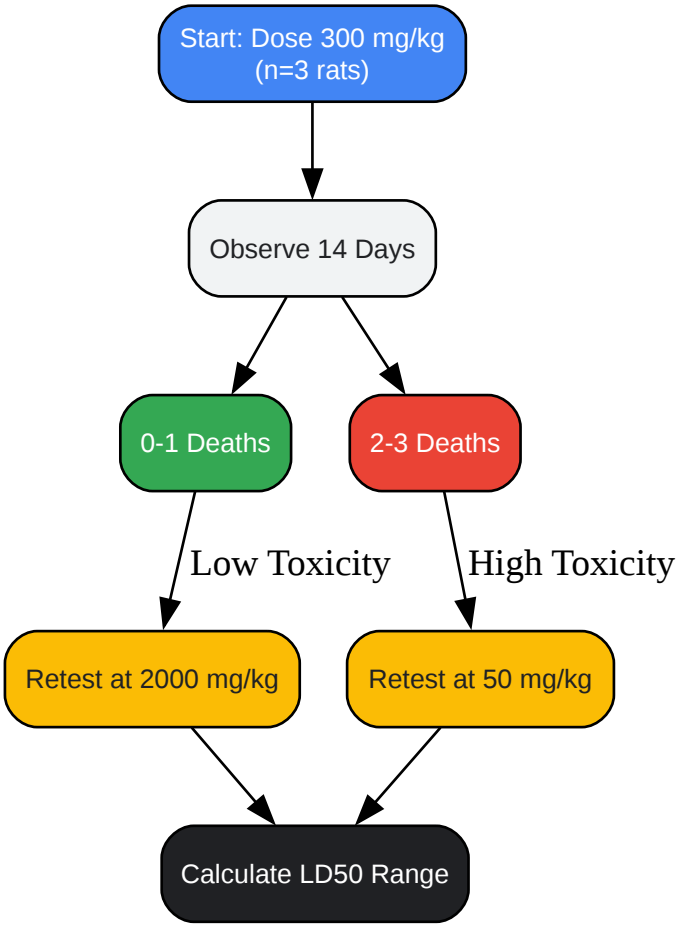

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Figure 2: Decision logic for OECD 423 Acute Toxic Class Method.

Protocol B: Skin Sensitization (OECD 429 - LLNA)

Required for confirming sensitization potency (EC3 value).

- Test System: CBA/J mice (female).
- Vehicle: Acetone:Olive Oil (4:1) is preferred for terpenes.
- Dosing: Apply 25

  L of 10%, 25%, and 50% concentrations to the dorsum of both ears for 3 consecutive days.
- Rest: Days 4-5 (no treatment).

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- Challenge: Day 6, inject ^3H-thymidine (IV).
- Analysis: 5 hours post-injection, excise auricular lymph nodes.[7] Measure radioactive incorporation (DPM).
- Calculation: Stimulation Index (SI) = Test DPM / Control DPM.
  - Positive: SI

    3.
  - EC3: Concentration derived via linear interpolation yielding SI=3.[8]

Part 7: References

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